

Application Notes and Protocols for 4-Methyl-1,4-azaphosphinane 4-oxide

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Compound of Interest

Compound Name: 4-Methyl-1,4-azaphosphinane 4-oxide

CAS No.: 945460-43-5

Cat. No.: B3170705

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This document provides a comprehensive technical guide for the experimental use of **4-Methyl-1,4-azaphosphinane 4-oxide**. While specific literature on this compound is emerging, its structural analogy to well-established reagents, particularly morpholine N-oxides, allows for the development of robust experimental protocols. This guide will cover the synthesis, characterization, and potential applications of **4-Methyl-1,4-azaphosphinane 4-oxide**, with a focus on its utility as a co-oxidant in organic synthesis. All protocols are designed with self-validation and safety as paramount considerations.

Introduction: The Chemical Landscape of 4-Methyl-1,4-azaphosphinane 4-oxide

4-Methyl-1,4-azaphosphinane 4-oxide is a heterocyclic compound featuring a saturated six-membered ring containing both nitrogen and phosphorus atoms. The phosphorus atom is in its pentavalent state, bonded to an oxygen atom, which suggests its potential utility as an oxidizing agent or a ligand in catalysis. The presence of the N-methyl group enhances its solubility in organic solvents.

The structural similarity to 4-methylmorpholine 4-oxide (NMO), a widely used co-oxidant in reactions like the Sharpless asymmetric dihydroxylation, strongly suggests that **4-Methyl-1,4-azaphosphinane 4-oxide** could serve a similar role in regenerating a primary catalytic oxidant. [1] The phosphine oxide moiety is a strong hydrogen bond acceptor and can influence the polarity and solubility of molecules, a property of interest in medicinal chemistry.[2]

This guide will provide detailed protocols for the synthesis and application of this compound, drawing upon established principles of organophosphorus chemistry and oxidation reactions.

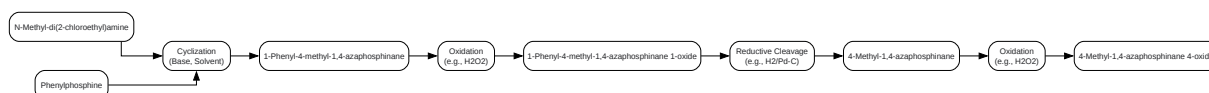
Synthesis and Characterization

While a specific, peer-reviewed synthesis for **4-Methyl-1,4-azaphosphinane 4-oxide** is not readily available in the public domain, a plausible synthetic route can be devised based on known reactions of phosphines and their derivatives. The following protocol is a proposed method.

Proposed Synthesis of 4-Methyl-1,4-azaphosphinane 4-oxide

The synthesis can be envisioned as a two-step process: the cyclization to form the 1,4-azaphosphinane ring, followed by oxidation of the phosphorus center.

Workflow for the Synthesis of 4-Methyl-1,4-azaphosphinane 4-oxide



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Caption: Proposed synthetic pathway for **4-Methyl-1,4-azaphosphinane 4-oxide**.

Step 1: Synthesis of 1-Phenyl-4-methyl-1,4-azaphosphinane

This step involves the cyclization of a suitable nitrogen-containing precursor with a phosphine.

- Materials:
 - N-Methyl-di(2-chloroethyl)amine hydrochloride
 - Phenylphosphine
 - Sodium hydroxide (or other suitable base)
 - Anhydrous, deoxygenated solvent (e.g., THF or Toluene)
 - Standard glassware for inert atmosphere synthesis (Schlenk line)
- Protocol:
 - In a flame-dried Schlenk flask under an inert atmosphere (e.g., nitrogen or argon), dissolve N-Methyl-di(2-chloroethyl)amine hydrochloride in the chosen solvent.
 - Add a stoichiometric amount of a non-nucleophilic base (e.g., triethylamine) to neutralize the hydrochloride and generate the free amine in situ.
 - Cool the solution to 0 °C in an ice bath.
 - Slowly add phenylphosphine to the reaction mixture with vigorous stirring.
 - Allow the reaction to warm to room temperature and then heat to reflux for several hours, monitoring the reaction progress by an appropriate method (e.g., TLC or GC-MS).
 - After completion, cool the reaction mixture, filter to remove any precipitated salts, and remove the solvent under reduced pressure.

- Purify the crude product by vacuum distillation or column chromatography to yield 1-Phenyl-4-methyl-1,4-azaphosphinane.

Step 2: Oxidation to 1-Phenyl-4-methyl-1,4-azaphosphinane 1-oxide

- Materials:
 - 1-Phenyl-4-methyl-1,4-azaphosphinane
 - Hydrogen peroxide (30% aqueous solution)
 - Acetone or another suitable solvent
- Protocol:
 - Dissolve the 1-Phenyl-4-methyl-1,4-azaphosphinane in the chosen solvent in a round-bottom flask.
 - Cool the solution to 0 °C in an ice bath.
 - Slowly add a slight excess of 30% hydrogen peroxide dropwise with stirring. The reaction is often exothermic.
 - After the addition is complete, allow the reaction to stir at room temperature for a few hours.
 - Monitor the reaction for the disappearance of the starting phosphine.
 - Once complete, the solvent can be removed under reduced pressure, and the product can be purified by recrystallization or chromatography.

Step 3 & 4: Reductive Cleavage and Final Oxidation

The phenyl group can be cleaved under reductive conditions, followed by re-oxidation of the phosphorus center.

- Materials:

- 1-Phenyl-4-methyl-1,4-azaphosphinane 1-oxide
- Palladium on carbon (Pd/C) catalyst
- Hydrogen gas
- Methanol or ethanol as solvent
- Protocol:
 - Dissolve the phosphine oxide in the alcohol solvent in a hydrogenation vessel.
 - Add a catalytic amount of Pd/C.
 - Pressurize the vessel with hydrogen gas and stir the reaction mixture at room temperature until the reaction is complete.
 - Filter the reaction mixture through Celite to remove the catalyst and concentrate the filtrate to obtain 4-Methyl-1,4-azaphosphinane.
 - This intermediate can then be oxidized using the same procedure as in Step 2 to yield the final product, **4-Methyl-1,4-azaphosphinane 4-oxide**.

Characterization

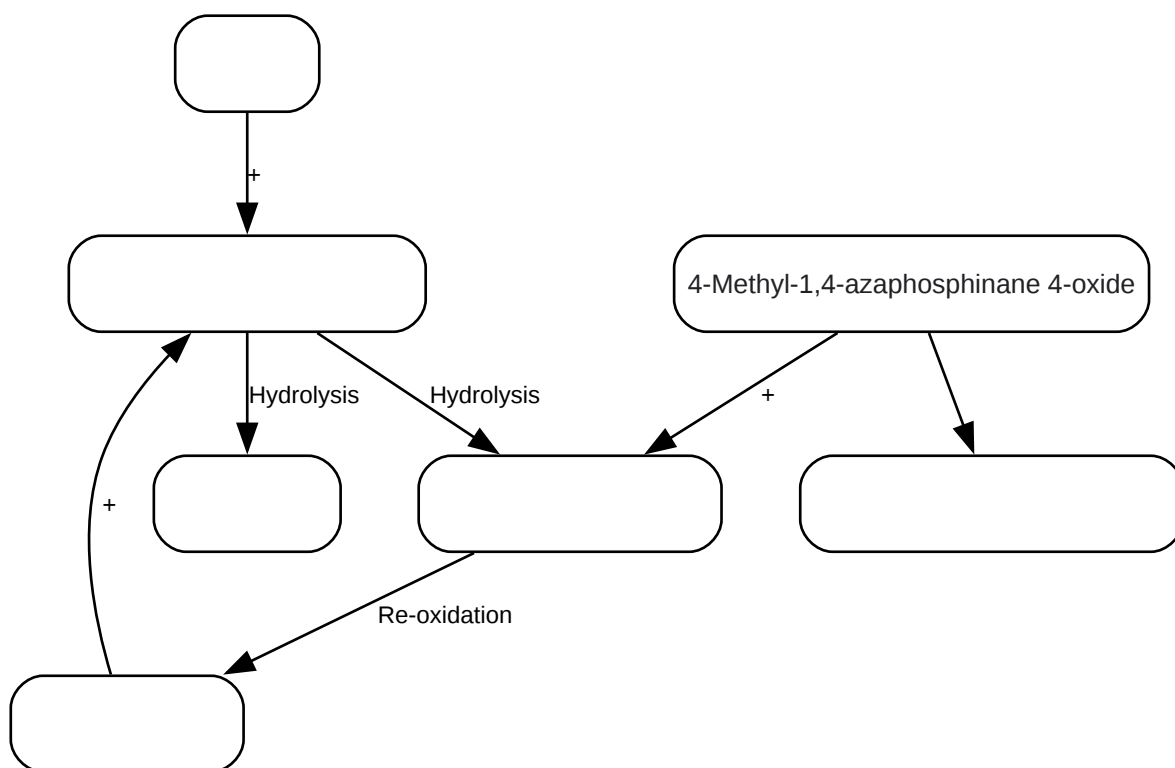
The synthesized compound should be characterized using standard analytical techniques:

Technique	Expected Observations
NMR Spectroscopy (^1H , ^{13}C , ^{31}P)	^1H and ^{13}C NMR will confirm the carbon-hydrogen framework. ^{31}P NMR is crucial and should show a characteristic shift for a pentavalent phosphine oxide.
Mass Spectrometry (MS)	Will confirm the molecular weight of the compound (133.13 g/mol). [3]
Infrared (IR) Spectroscopy	A strong absorption band corresponding to the P=O stretch should be observed.
Melting Point	Determination of the melting point will provide an indication of purity.

Applications in Organic Synthesis: Co-oxidant in Catalytic Dihydroxylation

The primary anticipated application of **4-Methyl-1,4-azaphosphinane 4-oxide** is as a co-oxidant in catalytic oxidation reactions, analogous to NMO.[\[1\]](#) A key example is the dihydroxylation of alkenes using a catalytic amount of osmium tetroxide (OsO_4).

Catalytic Cycle of Osmium-Catalyzed Dihydroxylation



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Caption: Regeneration of OsO_4 by the co-oxidant in catalytic dihydroxylation.

Protocol for Catalytic Dihydroxylation of an Alkene

This protocol describes a general procedure for the dihydroxylation of a generic alkene using catalytic OsO_4 and **4-Methyl-1,4-azaphosphinane 4-oxide** as the co-oxidant.

- Materials:
 - Alkene substrate
 - **4-Methyl-1,4-azaphosphinane 4-oxide**
 - Osmium tetroxide (as a solution in a suitable solvent, e.g., t-butanol)
 - Solvent system (e.g., acetone/water or t-butanol/water)
 - Sodium sulfite or sodium bisulfite (for quenching)

- Standard laboratory glassware
- Protocol:
 - In a round-bottom flask, dissolve the alkene substrate and a stoichiometric amount (e.g., 1.1 equivalents) of **4-Methyl-1,4-azaphosphinane 4-oxide** in the chosen solvent system.
 - Stir the solution at room temperature.
 - Add a catalytic amount of the OsO₄ solution (e.g., 1-2 mol%) to the reaction mixture.
 - Monitor the reaction progress by TLC or GC. The reaction is typically complete within a few hours.
 - Upon completion, quench the reaction by adding an aqueous solution of sodium sulfite or sodium bisulfite. Stir for 30 minutes to reduce any remaining OsO₄.
 - Extract the product with a suitable organic solvent (e.g., ethyl acetate).
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude diol product by column chromatography or recrystallization.

Safety and Handling

Organophosphorus compounds can exhibit a range of toxicities, and appropriate safety precautions must be taken.^{[4][5]}

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **4-Methyl-1,4-azaphosphinane 4-oxide** and its precursors.^[4]
- Ventilation: All manipulations should be performed in a well-ventilated fume hood to avoid inhalation of any dust or vapors.
- Handling: Avoid skin and eye contact.^[6] In case of contact, rinse the affected area immediately with copious amounts of water.

- **Waste Disposal:** Dispose of all chemical waste in accordance with local, state, and federal regulations.
- **Toxicity:** The specific toxicity of **4-Methyl-1,4-azaphosphinane 4-oxide** is not well-documented. However, as a precaution, it should be handled as a potentially toxic substance. The hydrochloride salt is listed with hazard statements H301 (Toxic if swallowed) and H350 (May cause cancer).

Conclusion

4-Methyl-1,4-azaphosphinane 4-oxide represents a promising reagent for organic synthesis, particularly as a co-oxidant. The protocols outlined in this guide provide a starting point for its synthesis and application. Researchers are encouraged to adapt and optimize these procedures for their specific needs while adhering to strict safety protocols. The exploration of this and other novel phosphorus heterocycles has the potential to expand the toolkit of synthetic chemists and contribute to the development of new chemical transformations.[7][8]

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